Application Notes and Protocols for NAV 26 in Cell-Based Assays

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Compound of Interest

Compound Name:	*NAV 26*
Cat. No.:	*B609423*

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Introduction

NAV 26 is a potent and selective small-molecule blocker of the voltage-gated sodium channel Nav1.7.[1] The Nav1.7 channel, encoded by the SCN9A gene, is a genetically validated target for pain therapeutics. It is predominantly expressed in peripheral sensory neurons, including nociceptors, where it plays a critical role in the initiation and propagation of action potentials in response to noxious stimuli.[2][3] Gain-of-function mutations in Nav1.7 are linked to inherited pain syndromes, while loss-of-function mutations result in a congenital insensitivity to pain, highlighting the channel's crucial role in pain sensation.[2] These characteristics make Nav1.7 a prime target for the development of novel, non-opioid analgesics.

This document provides detailed protocols for utilizing **NAV 26** in common cell-based assays to characterize its inhibitory effects on Nav1.7 channels. It also presents a summary of its pharmacological properties and an overview of the Nav1.7 signaling pathway.

Pharmacological Profile of NAV 26

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NAV 26 demonstrates high affinity and selectivity for the Nav1.7 channel. A summary of its key pharmacological data is presented below.

Parameter	Value	Assay Type	Cell Line	Reference
IC50	370 nM	Not specified	Not specified	[1]
Selectivity	>85-fold vs. Nav1.5	Not specified	Not specified	[1]
Selectivity	>85-fold vs. hERG	Not specified	Not specified	[1]

Experimental Protocols

The following protocols describe standard cell-based assays for evaluating the potency and mechanism of action of Nav1.7 channel blockers like **NAV 26**.

Automated Patch-Clamp Electrophysiology

Automated patch-clamp systems offer a high-throughput method for directly measuring ion channel activity and are considered a gold standard for characterizing ion channel modulators.

Objective: To determine the concentration-dependent inhibition of Nav1.7 currents by **NAV 26**.

Materials:

- Cell Line: HEK293 or CHO cells stably expressing human Nav1.7 (hNav1.7).
- Automated Patch-Clamp System: e.g., QPatch, Patchliner, or SyncroPatch.
- External Solution (in mM): 140 NaCl, 5 KCl, 2 $CaCl_2$, 1 $MgCl_2$, 10 HEPES, 10 Glucose; pH 7.4 with NaOH.
- Internal Solution (in mM): 140 CsF, 10 NaCl, 1 EGTA, 10 HEPES; pH 7.3 with CsOH.
- **NAV 26** Stock Solution: 10 mM in DMSO.

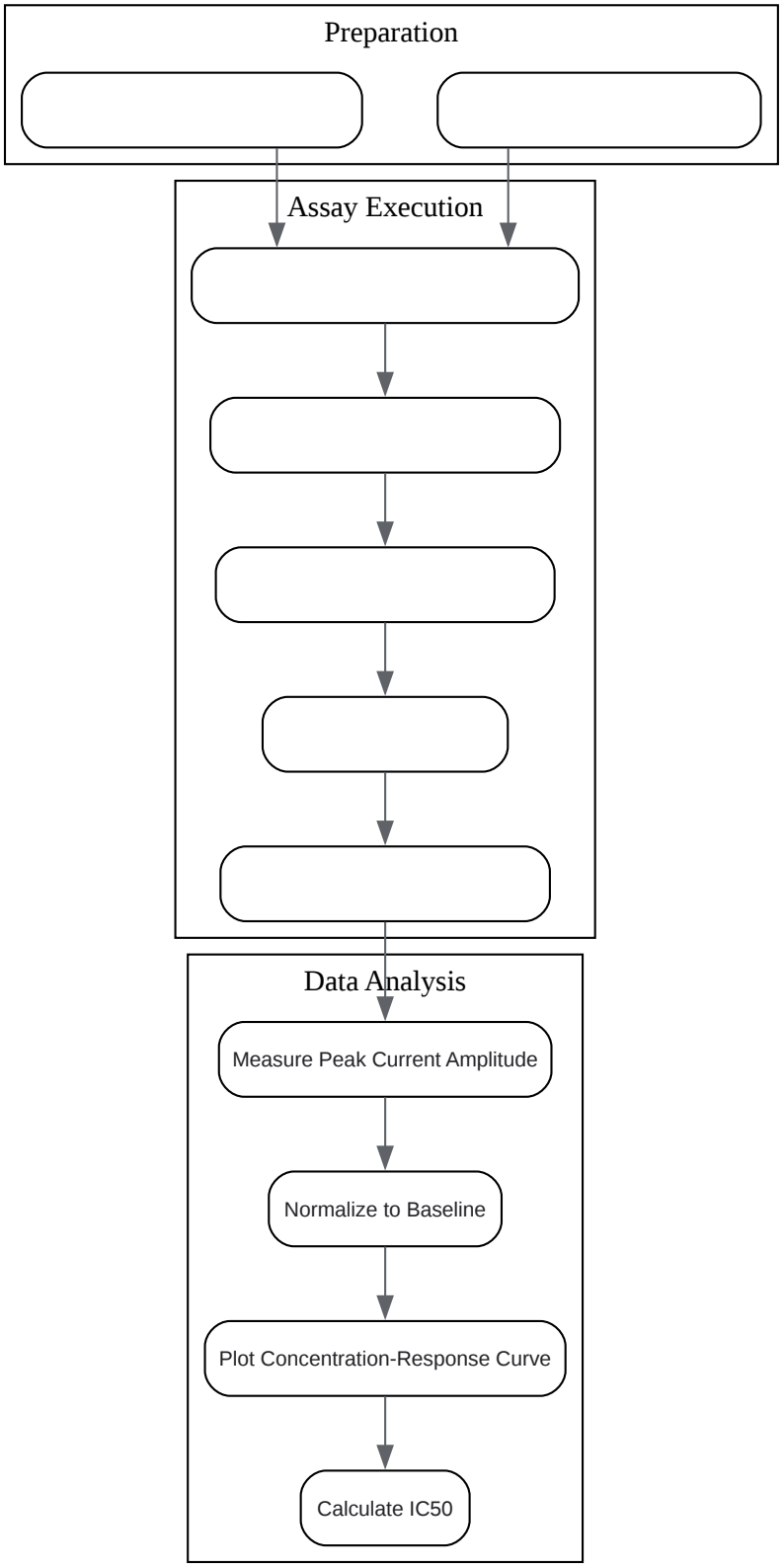
Procedure:

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- Cell Preparation: Culture hNav1.7-expressing cells according to standard protocols. On the day of the experiment, harvest the cells and prepare a single-cell suspension in the external solution.
- Compound Preparation: Prepare a serial dilution of **NAV 26** in the external solution to achieve the desired final concentrations. Include a vehicle control (e.g., 0.1% DMSO).
- Assay Execution:
  - Load the cell suspension, internal solution, and compound plate onto the automated patch-clamp system.
  - Initiate the automated protocol for obtaining whole-cell patch-clamp recordings.
  - Establish a stable whole-cell configuration and record baseline Nav1.7 currents. A typical voltage protocol involves holding the cell at -120 mV and applying a depolarizing step to 0 mV to elicit the peak inward sodium current.
  - Apply the different concentrations of **NAV 26** and the vehicle control to the cells. Allow for sufficient incubation time for the compound to reach its target and achieve a steady-state block.
  - Record Nav1.7 currents in the presence of the compound using the same voltage protocol.
- Data Analysis:
  - Measure the peak inward current amplitude for each cell at each concentration.
  - Normalize the current in the presence of the compound to the baseline current.
  - Plot the normalized current as a function of the **NAV 26** concentration and fit the data to a concentration-response curve (e.g., using a four-parameter logistic equation) to determine the IC50 value.

Experimental Workflow for Automated Patch-Clamp

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Caption: Workflow for automated patch-clamp electrophysiology.

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Fluorescence-Based Calcium Imaging Assay

This assay provides an indirect measure of Nav1.7 channel activity by detecting changes in intracellular calcium concentration that occur as a result of membrane depolarization and subsequent activation of voltage-gated calcium channels.

Objective: To assess the inhibitory effect of **NAV 26** on Nav1.7-mediated neuronal activity.

Materials:

- Cell Type: Primary dorsal root ganglion (DRG) neurons cultured from rodents or human iPSC-derived sensory neurons.
- Calcium Indicator Dye: e.g., Fluo-4 AM or Fura-2 AM.
- Fluorescence Plate Reader or Microscope: Equipped with appropriate filters and environmental control (37°C, 5% CO_2).
- Assay Buffer (HBSS): Hank's Balanced Salt Solution with calcium and magnesium.
- Depolarizing Agent: e.g., Veratridine or high extracellular potassium (KCl).
- **NAV 26** Stock Solution: 10 mM in DMSO.

Procedure:

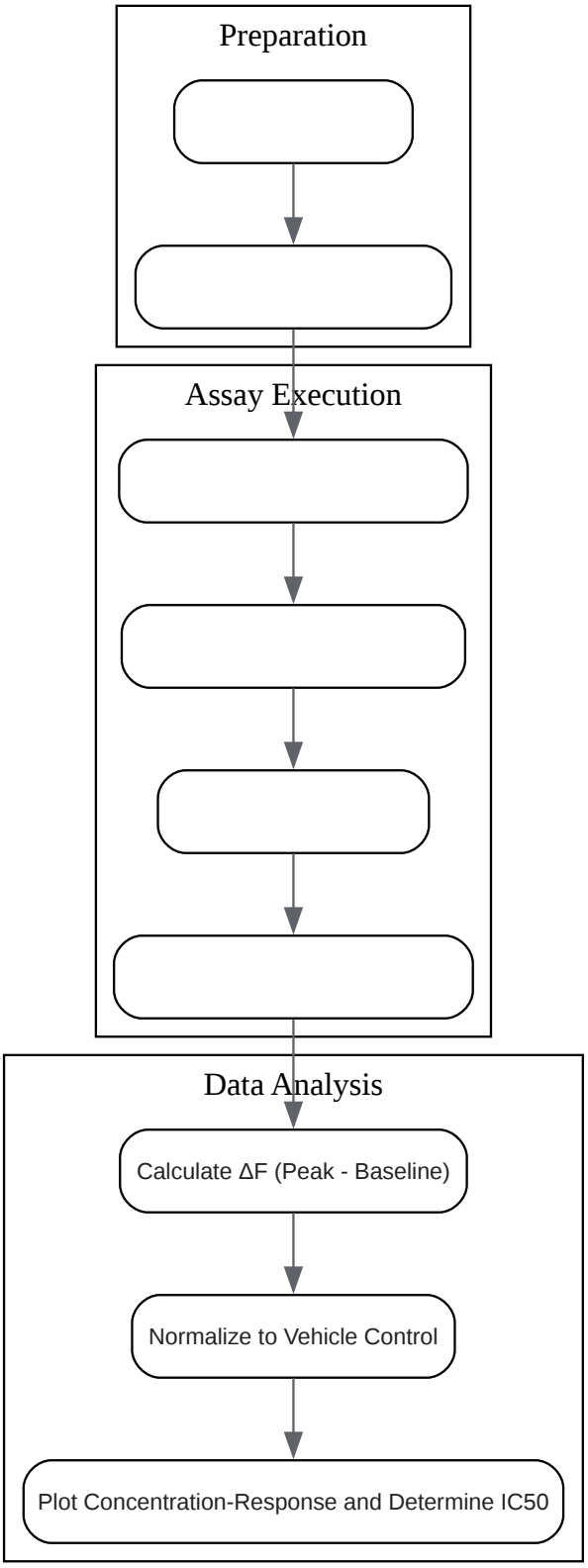
- Cell Plating: Plate DRG neurons in a multi-well plate suitable for fluorescence imaging and culture for an appropriate duration to allow for neurite outgrowth and network formation.
- Dye Loading:
  - Prepare a loading solution of the calcium indicator dye in HBSS.
  - Remove the culture medium from the cells and wash with HBSS.
  - Incubate the cells with the dye loading solution at 37°C for 30-60 minutes.
  - Wash the cells with HBSS to remove excess dye.

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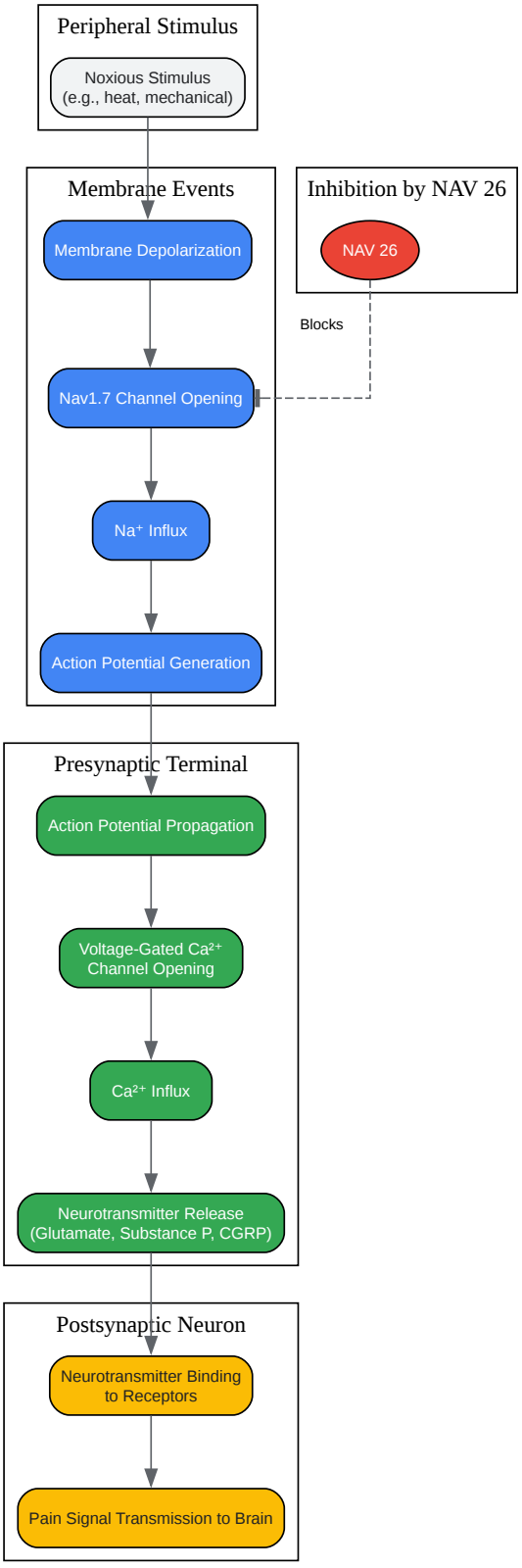
- Compound Incubation:
  - Prepare dilutions of **NAV 26** in HBSS.
  - Add the **NAV 26** dilutions to the respective wells and incubate for a predetermined time (e.g., 15-30 minutes) at 37°C. Include a vehicle control.
- Fluorescence Measurement:
  - Place the plate in the fluorescence reader or on the microscope stage.
  - Record a baseline fluorescence signal.
  - Add the depolarizing agent (e.g., veratridine) to all wells to activate Nav1.7 channels and induce membrane depolarization.
  - Immediately begin recording the change in fluorescence intensity over time.
- Data Analysis:
  - Calculate the change in fluorescence (ΔF) by subtracting the baseline fluorescence from the peak fluorescence after stimulation.
  - Normalize the response in the presence of **NAV 26** to the response of the vehicle control.
  - Plot the normalized response as a function of **NAV 26** concentration to determine the IC50.

Experimental Workflow for Calcium Imaging Assay

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References

- 1. Characterization of a new class of potent inhibitors of the voltage-gated sodium channel Nav1.7 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Characterisation of Nav1.7 functional expression in rat dorsal root ganglia neurons by using an electrical field stimulation assay - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The NaV1.7 Channel Subtype as an Antinociceptive Target for Spider Toxins in Adult Dorsal Root Ganglia Neurons - PMC [pmc.ncbi.nlm.nih.gov]
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